

4-Carboxy-2-fluorophenylboronic acid pinacol ester molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Carboxy-2-fluorophenylboronic
acid pinacol ester

Cat. No.: B1420492

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An In-Depth Technical Guide to **4-Carboxy-2-fluorophenylboronic acid pinacol ester**

Abstract

This technical guide provides a comprehensive overview of **4-Carboxy-2-fluorophenylboronic acid pinacol ester**, a critical building block in modern synthetic chemistry. Tailored for researchers, medicinal chemists, and drug development professionals, this document delves into the molecule's physicochemical properties, synthesis, and applications, with a pronounced focus on its role in Suzuki-Miyaura cross-coupling reactions. We present not just the data, but the underlying scientific rationale for its utility and application. Detailed, field-tested protocols are provided to serve as a practical resource for laboratory application, ensuring both reproducibility and a deeper understanding of the reaction dynamics.

Introduction: A Multifunctional Building Block

In the landscape of pharmaceutical development and materials science, the strategic introduction of fluorine atoms and carboxylic acid moieties into aromatic systems is a cornerstone of molecular design. Fluorine can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity, while the carboxylic acid group serves as a versatile handle for further chemical modification or as a key pharmacophoric element.

4-Carboxy-2-fluorophenylboronic acid pinacol ester emerges as a highly valuable reagent that combines these features within a stable, easy-to-handle boronic ester framework. Boronic

acids and their esters are indispensable partners in palladium-catalyzed cross-coupling reactions, most notably the Nobel Prize-winning Suzuki-Miyaura reaction, which forges carbon-carbon bonds with exceptional efficiency and functional group tolerance.^{[1][2]} This particular reagent is engineered for precision, offering a pre-functionalized aromatic ring ready for integration into complex molecular architectures. Its pinacol ester form enhances stability and shelf-life compared to the corresponding free boronic acid, mitigating issues with dehydration and trimerization.

This guide will explore the essential technical details of this compound, providing the foundational knowledge and practical methodologies required for its successful application in a research setting.

Core Physicochemical Properties

A thorough understanding of a reagent's physical and chemical properties is paramount for its effective use. The key identifiers and characteristics of **4-Carboxy-2-fluorophenylboronic acid pinacol ester** are summarized below. These data are critical for calculating reaction stoichiometries, selecting appropriate solvents, and establishing safe handling procedures.

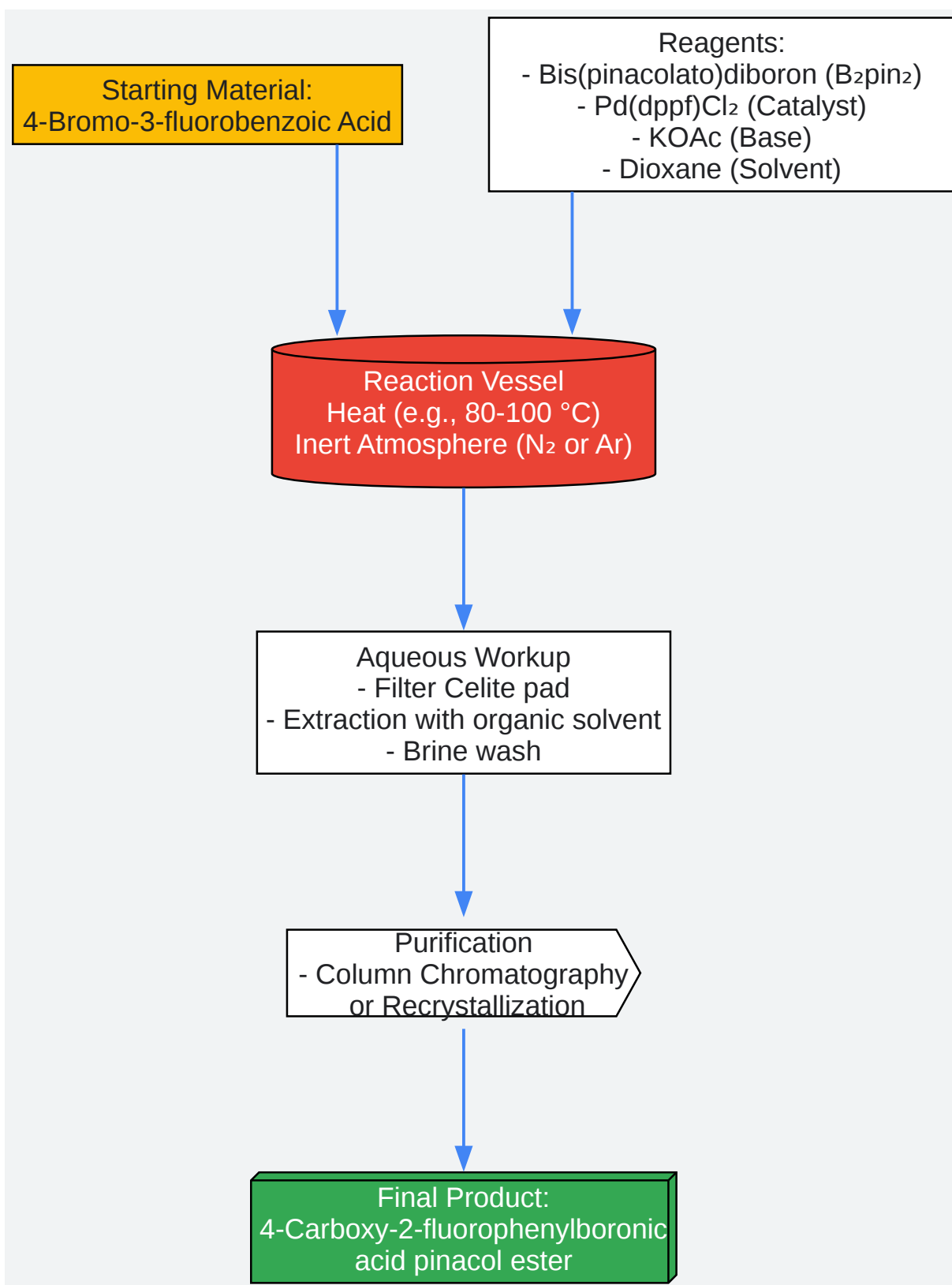
Property	Value	Source(s)
Molecular Weight	266.07 g/mol	^{[3][4][5]}
Molecular Formula	C ₁₃ H ₁₆ BFO ₄	^{[3][6][7]}
CAS Number	1050423-87-4	^{[3][4][8]}
Appearance	White to off-white solid/powder	^{[4][7]}
Melting Point	199-204 °C	^{[4][5]}
pKa	3.75 ± 0.10 (Predicted)	^[6]
Storage Conditions	Store at -20°C or room temperature under an inert atmosphere. Keep in a dark, dry place.	^{[3][7][8]}

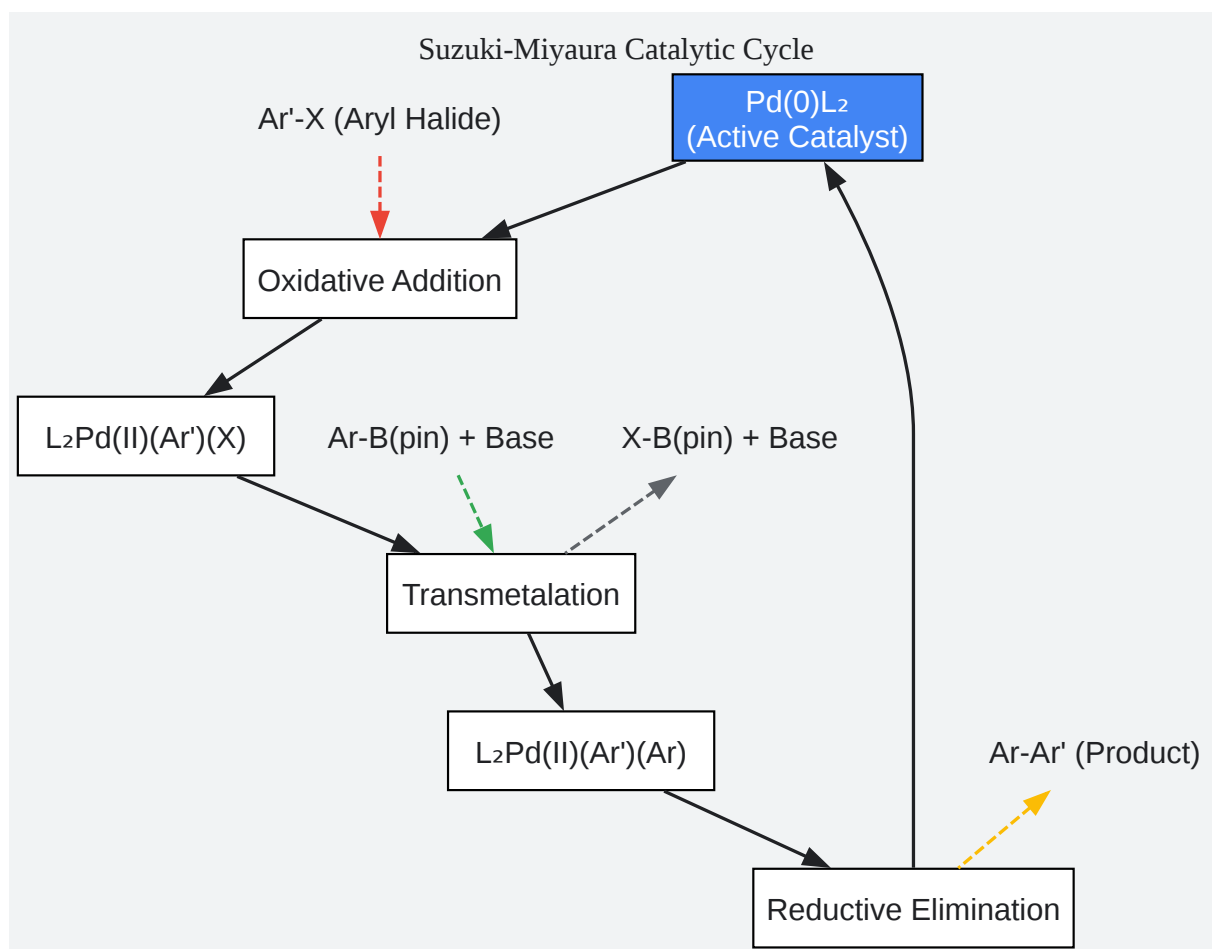
Figure 1: Chemical structure and identifiers.

Synthesis Pathway: Palladium-Catalyzed Borylation

The most common and efficient method for synthesizing arylboronic acid pinacol esters is the palladium-catalyzed cross-coupling of an aryl halide or triflate with bis(pinacolato)diboron (B_2pin_2). This approach, often referred to as the Miyaura borylation, is favored for its high yields and excellent functional group tolerance.

The synthesis of **4-Carboxy-2-fluorophenylboronic acid pinacol ester** typically starts from a readily available precursor like 4-bromo-3-fluorobenzoic acid. The choice of a palladium catalyst and ligand is crucial; a common and effective system is [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$) due to its robustness and efficiency. A base, such as potassium acetate (KOAc), is required to facilitate the catalytic cycle.





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- To cite this document: BenchChem. [4-Carboxy-2-fluorophenylboronic acid pinacol ester molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1420492#4-carboxy-2-fluorophenylboronic-acid-pinacol-ester-molecular-weight>]

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